

Application Notes and Protocols: Synthesis of 1-methyl-1H-indole-3-carboxamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-methyl-1H-indole-3-carboxamide

Cat. No.: B1298954

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the two-step synthesis of **1-methyl-1H-indole-3-carboxamide**, a valuable building block in medicinal chemistry. The synthesis commences with the N-methylation of indole-3-carboxylic acid to yield 1-methyl-1H-indole-3-carboxylic acid, which is subsequently amidated to afford the final product. This protocol includes detailed experimental procedures, characterization data, and a workflow diagram to ensure reproducibility for research and drug development applications.

Introduction

Indole carboxamides are a prominent structural motif in a multitude of biologically active compounds. The N-methylation of the indole ring can significantly influence the pharmacological properties of these molecules, including their potency, selectivity, and metabolic stability. **1-methyl-1H-indole-3-carboxamide** serves as a key intermediate for the synthesis of more complex molecules, including potential therapeutic agents. The following protocol outlines a reliable and efficient synthesis of this compound.

Data Presentation

Table 1: Physicochemical and Characterization Data

Parameter	Value	Reference
Final Product		
Compound Name	1-methyl-1H-indole-3-carboxamide	
CAS Number	118959-44-7	[1]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	[1]
Molecular Weight	174.20 g/mol	[1]
Melting Point	Data not available in cited literature	
Intermediate		
Compound Name	1-methyl-1H-indole-3-carboxylic acid	
CAS Number	32387-21-6	
Molecular Formula	C ₁₀ H ₉ NO ₂	
Molecular Weight	175.18 g/mol	
Melting Point	197-200 °C	

Table 2: NMR Spectral Data

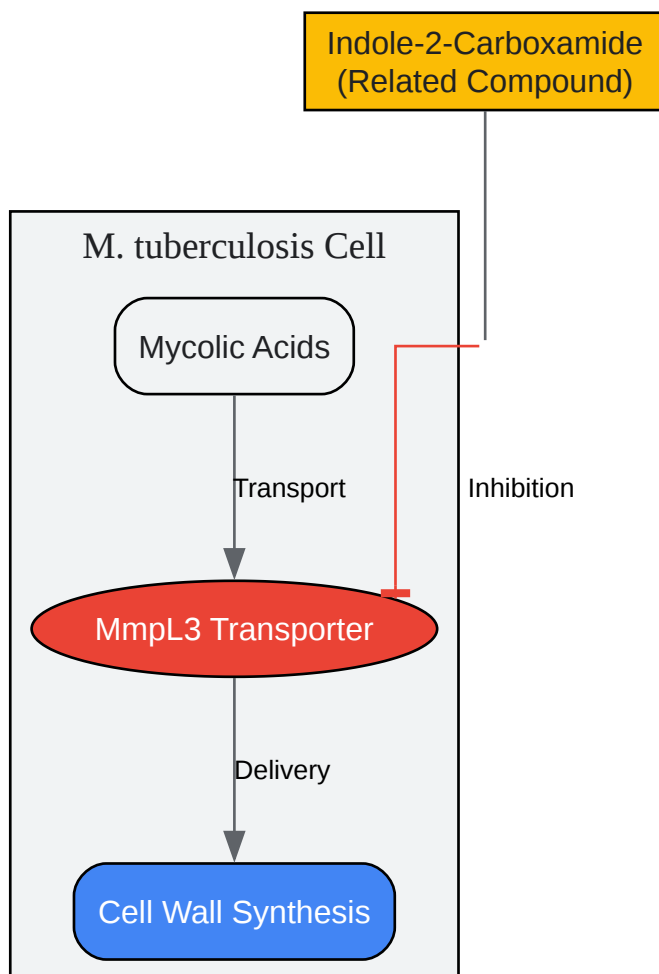
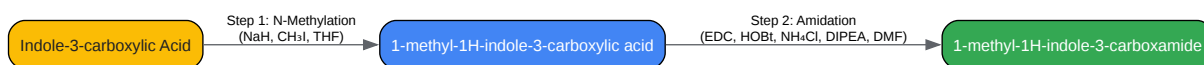
Compound	Nucleus	Solvent	Chemical Shifts (δ , ppm)
1-methyl-1H-indole-3-carboxamide	^1H NMR	-	Data not available in cited literature
1-methyl-1H-indole-3-carboxamide	^{13}C NMR	-	Data not available in cited literature[1]
methyl indole-3-carboxylate (related compound)	^1H NMR	DMSO- d_6	11.85 (s, 1H), 8.10 (d, J=8.0 Hz, 1H), 8.05 (s, 1H), 7.50 (d, J=8.2 Hz, 1H), 7.25-7.15 (m, 2H), 3.80 (s, 3H)
methyl indole-3-carboxylate (related compound)	^{13}C NMR	DMSO- d_6	165.0, 136.4, 130.5, 126.2, 122.8, 121.5, 120.7, 111.9, 107.0, 51.2

Note: NMR data for the closely related methyl ester is provided for reference.[2]

Experimental Protocols

Overall Synthesis Workflow

The synthesis of **1-methyl-1H-indole-3-carboxamide** is achieved in two main steps starting from indole-3-carboxylic acid. The first step is the N-methylation of the indole ring, followed by the amidation of the resulting carboxylic acid.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-methyl-1H-indole-3-carboxamide | C₁₀H₁₀N₂O | CID 823187 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. tetrattek.com.tr [tetrattek.com.tr]
- To cite this document: BenchChem. [Application Notes and Protocols: Synthesis of 1-methyl-1H-indole-3-carboxamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1298954#synthesis-protocol-for-1-methyl-1h-indole-3-carboxamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com